

Cinnamyl Alcohol-d5 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Cinnamyl Alcohol-d5

Cat. No.: B12386666

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Cinnamyl Alcohol-d5: A Technical Safety Guide for Researchers

Disclaimer: Specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **Cinnamyl Alcohol-d5** is not readily available. This guide is based on the comprehensive safety data for its non-deuterated analogue, Cinnamyl Alcohol. Deuterated compounds are generally considered to have similar safety profiles to their non-deuterated counterparts. They are stable, non-radioactive isotopes.^[1] However, the substitution of hydrogen with deuterium can affect the rate of metabolic processes, a phenomenon known as the kinetic isotope effect. ^[1] This should be taken into consideration, although it is not expected to significantly alter the acute hazard profile. The information presented herein should be used as a primary reference for safe handling, with the understanding that it is a proxy for **Cinnamyl Alcohol-d5**.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of Cinnamyl Alcohol. These values are essential for understanding the substance's behavior under various laboratory conditions.

Property	Value
Molecular Formula	C ₉ H ₁₀ O
Molecular Weight	134.18 g/mol
Appearance	White to yellowish crystalline solid or colorless liquid
Odor	Hyacinth-like, sweet, balsamic, spicy
Melting Point	30-35 °C (86-95 °F)
Boiling Point	258 °C (496.4 °F)
Flash Point	126 °C (258.8 °F) (closed cup)
Density	1.040 - 1.044 g/cm ³ at 20°C
Vapor Pressure	1.33 mbar at 114 °C
Solubility	Soluble in water, ethanol, ether, glycerol, and other common organic solvents.
Autoignition Temperature	No data available

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Toxicological Data

The following table outlines the available toxicological data for Cinnamyl Alcohol, providing insights into its potential health effects.

Endpoint	Species	Route	Value
Acute Oral Toxicity (LD50)	Rat	Oral	2 g/kg
Guinea pig	Oral	2675 mg/kg	
Mouse	Oral	2675 mg/kg	
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5 g/kg
Skin Corrosion/Irritation	-	-	Causes skin irritation
Serious Eye Damage/Irritation	-	-	Causes serious eye irritation
Skin Sensitization	-	-	May cause an allergic skin reaction

Sources:[8][9]

Hazard Identification and Classification

Cinnamyl Alcohol is classified with the following hazards according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction

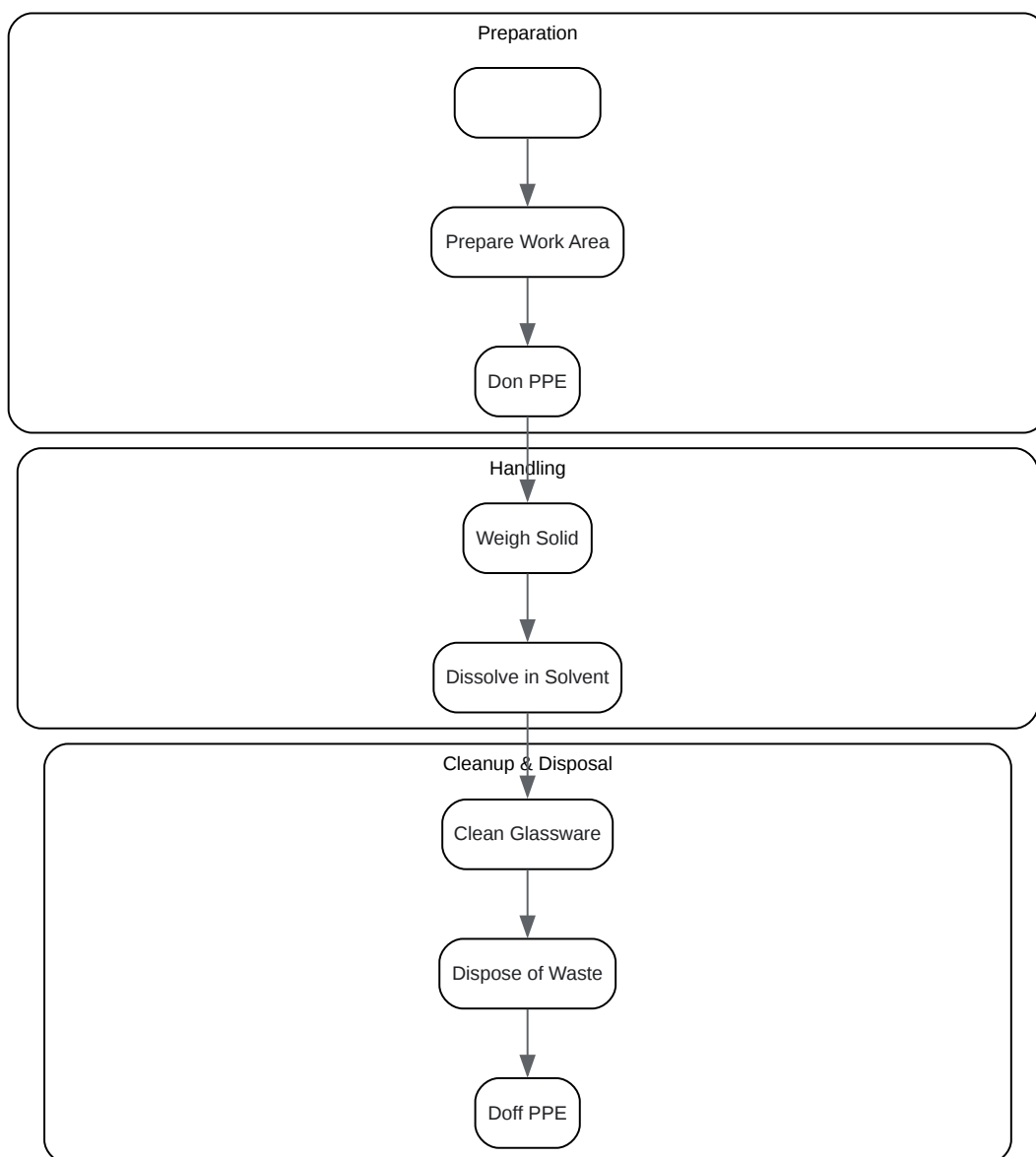
Sources:[8][9]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not available in the provided search results. The data is typically generated following standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD). For instance, acute oral toxicity is often determined using OECD Guideline 401, dermal toxicity with OECD Guideline 402, and skin and eye irritation with OECD Guidelines 404 and 405, respectively.

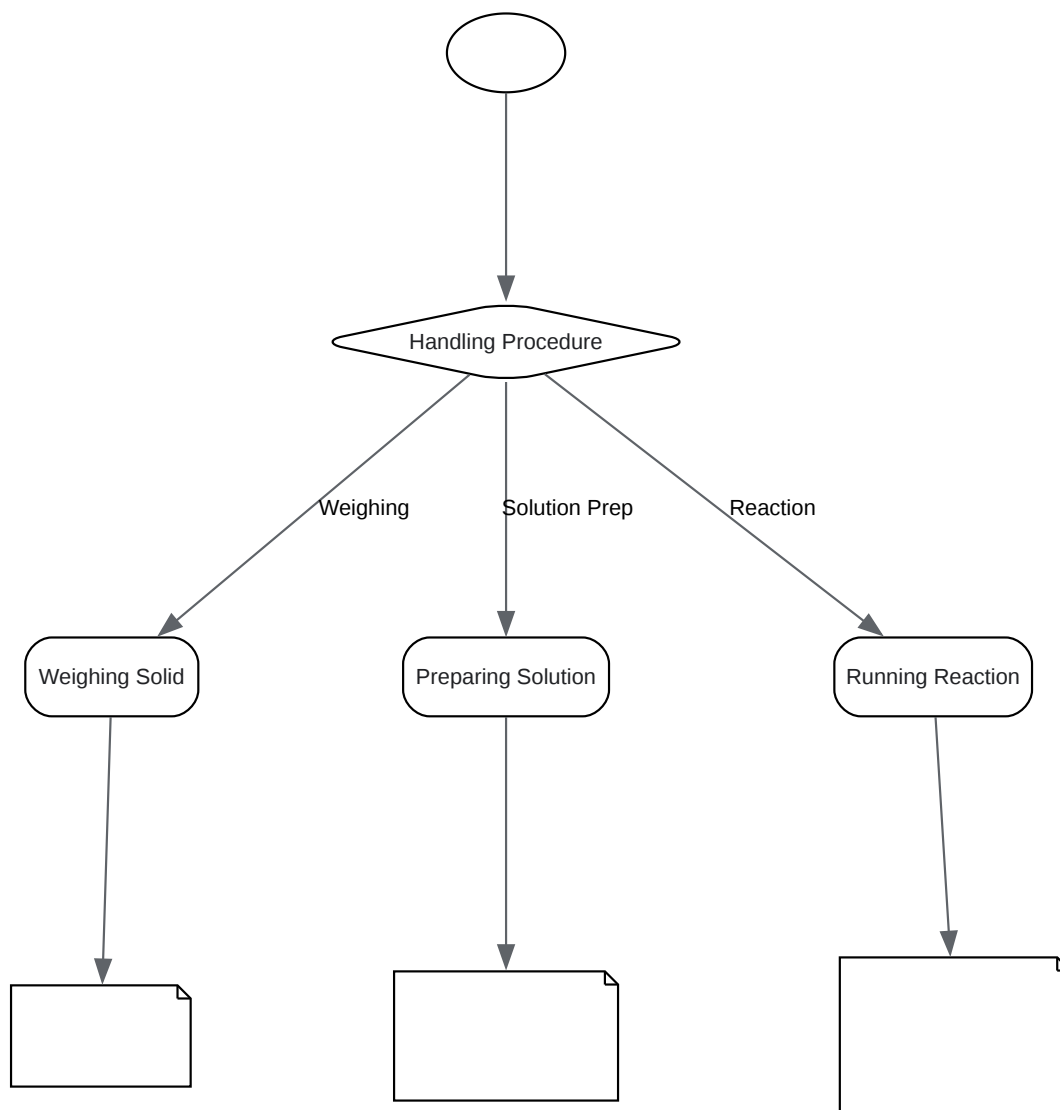
Visualized Workflows and Logical Relationships

To enhance safety and understanding, the following diagrams illustrate a general laboratory safety workflow for handling **Cinnamyl Alcohol-d5** and a decision tree for selecting appropriate Personal Protective Equipment (PPE).



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General laboratory safety workflow for handling **Cinnamyl Alcohol-d5**.



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Decision tree for selecting appropriate PPE for **Cinnamyl Alcohol-d5**.

Safe Handling and Storage

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[10]
- Avoid contact with skin, eyes, and clothing.[7]
- Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).[8]
- Do not eat, drink, or smoke in the laboratory.[10]
- Wash hands thoroughly after handling.[10]
- Avoid generating dust when handling the solid form.[10]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[10]
- Keep containers tightly closed when not in use.[10]
- Protect from light and air, as it may slowly oxidize.[6]

First Aid Measures

- In case of skin contact: Immediately wash with plenty of soap and water.[7] If skin irritation or a rash occurs, seek medical attention.[7]
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek medical attention.[5]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[7]
- If swallowed: Do NOT induce vomiting.[5] Rinse mouth with water.[7] Seek immediate medical attention.[5]

Accidental Release Measures

- Small spills: For solid material, carefully sweep or vacuum up and place in a suitable container for disposal.[10] Avoid creating dust. For liquid material, absorb with an inert material (e.g., sand, earth, vermiculite) and place in a sealed container for disposal.[10]
- Large spills: Evacuate the area. Wear appropriate PPE, including respiratory protection if necessary.[10] Prevent the spill from entering drains or waterways.[10]
- Clean the spill area thoroughly with a suitable solvent and then wash with soap and water.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations.[9] Do not allow the material to enter drains or waterways.

Firefighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[11]
- Specific hazards: Combustible material.[6] On combustion, may emit toxic fumes of carbon monoxide and carbon dioxide.[10]
- Protective equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[11]

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